

An In-depth Technical Guide to 1-Bromo-2,4-diethylbenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4-diethylbenzene

CAS No.: 90267-04-2

Cat. No.: B14087123

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-2,4-diethylbenzene is a substituted aromatic hydrocarbon belonging to the family of brominated organic compounds. With the CAS number 90267-04-2, this liquid, halogenated benzene derivative serves as a crucial building block and intermediate in a multitude of synthetic organic chemistry applications.^[1] Its unique substitution pattern, featuring a bromine atom and two ethyl groups on the benzene ring, offers a versatile platform for the introduction of various functional groups, making it a valuable precursor in the synthesis of more complex molecules, including pharmaceuticals, agrochemicals, and materials with tailored electronic properties.

This technical guide provides a comprehensive overview of **1-Bromo-2,4-diethylbenzene**, encompassing its chemical and physical properties, detailed synthesis protocols, reactivity in key chemical transformations, spectroscopic characterization, and essential safety and handling information. The insights provided herein are grounded in established chemical

principles and aim to empower researchers in leveraging the full synthetic potential of this compound.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a reagent is paramount for its effective and safe utilization in experimental chemistry. **1-Bromo-2,4-diethylbenzene** is a liquid at room temperature with a purity typically around 97%. Key computed and experimentally observed properties are summarized in the table below.

Property	Value	Source
CAS Number	90267-04-2	[1]
Molecular Formula	C ₁₀ H ₁₃ Br	[1]
Molecular Weight	213.11 g/mol	[1]
Physical Form	Liquid	
Purity	~97%	
InChI	1S/C10H13Br/c1-3-8-5-6-10(11)9(4-2)7-8/h5-7H,3-4H2,1-2H3	[1]
InChIKey	VXJWLNRXHYXWOJ-UHFFFAOYSA-N	[1]
SMILES	<chem>CCC1=CC(=C(C=C1)Br)CC</chem>	[1]

Synthesis of 1-Bromo-2,4-diethylbenzene

The synthesis of **1-Bromo-2,4-diethylbenzene** is typically achieved through the electrophilic aromatic substitution of 1,3-diethylbenzene. The directing effects of the two ethyl groups, which are ortho-, para-directing activators, and the steric hindrance they impose, play a crucial role in the regioselectivity of the bromination reaction.

Experimental Protocol: Electrophilic Bromination of 1,3-Diethylbenzene

This protocol outlines a standard laboratory procedure for the synthesis of **1-Bromo-2,4-diethylbenzene**.

Materials:

- 1,3-Diethylbenzene
- Bromine (Br_2)
- Iron(III) bromide (FeBr_3) or iron filings (as a catalyst precursor)
- Dichloromethane (CH_2Cl_2) or another suitable inert solvent
- Sodium bisulfite solution (aqueous)
- Sodium bicarbonate solution (aqueous)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HBr byproduct), dissolve 1,3-diethylbenzene in dichloromethane.
- Add a catalytic amount of iron(III) bromide or iron filings to the stirred solution.
- From the dropping funnel, add an equimolar amount of bromine dissolved in dichloromethane dropwise to the reaction mixture at room temperature. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, continue stirring the reaction mixture at room temperature until the red-brown color of bromine disappears, indicating the consumption of the starting

material. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- Upon completion, quench the reaction by slowly adding an aqueous solution of sodium bisulfite to destroy any unreacted bromine.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with water, aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **1-Bromo-2,4-diethylbenzene**.

Reactivity and Synthetic Applications

The bromine atom in **1-Bromo-2,4-diethylbenzene** is a versatile functional handle that allows for a wide range of chemical transformations. Its position on the aromatic ring, influenced by the adjacent ethyl groups, dictates its reactivity in various cross-coupling and organometallic reactions.

Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura coupling is a powerful palladium-catalyzed reaction for the formation of C-C bonds between an organoboron compound and an organohalide.[2] **1-Bromo-2,4-diethylbenzene** is an excellent substrate for these reactions, allowing for the synthesis of biaryl compounds. The steric hindrance from the ortho-ethyl group may necessitate the use of bulky phosphine ligands to facilitate efficient coupling.[3]

Reagents and Materials:

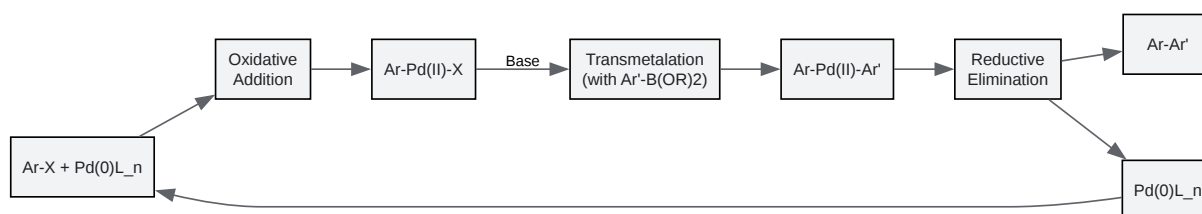
- **1-Bromo-2,4-diethylbenzene** (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 3-5 mol%)

- Base (e.g., K_2CO_3 , Na_2CO_3 , Cs_2CO_3 , 2.0 equiv)
- Solvent system (e.g., 1,4-Dioxane/Water, Toluene/Water)
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- In a flame-dried Schlenk flask, combine **1-Bromo-2,4-diethylbenzene**, the arylboronic acid, the palladium catalyst, and the base.
- Evacuate and backfill the flask with an inert gas three times.
- Add the degassed solvent system via syringe.
- Heat the reaction mixture to a suitable temperature (e.g., 90 °C) and stir for the required duration (typically 12-24 hours).
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature, quench with water, and extract the product with an organic solvent like ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.[3]

Diagram of the Suzuki-Miyaura Catalytic Cycle:



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Grignard Reagent Formation and Reactions

1-Bromo-2,4-diethylbenzene can be readily converted into its corresponding Grignard reagent, 2,4-diethylphenylmagnesium bromide, by reacting it with magnesium metal in an anhydrous ether solvent.[4][5][6][7] This organometallic reagent is a potent nucleophile and a strong base, enabling a wide array of synthetic transformations.

Materials:

- **1-Bromo-2,4-diethylbenzene**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- A small crystal of iodine (as an activator)

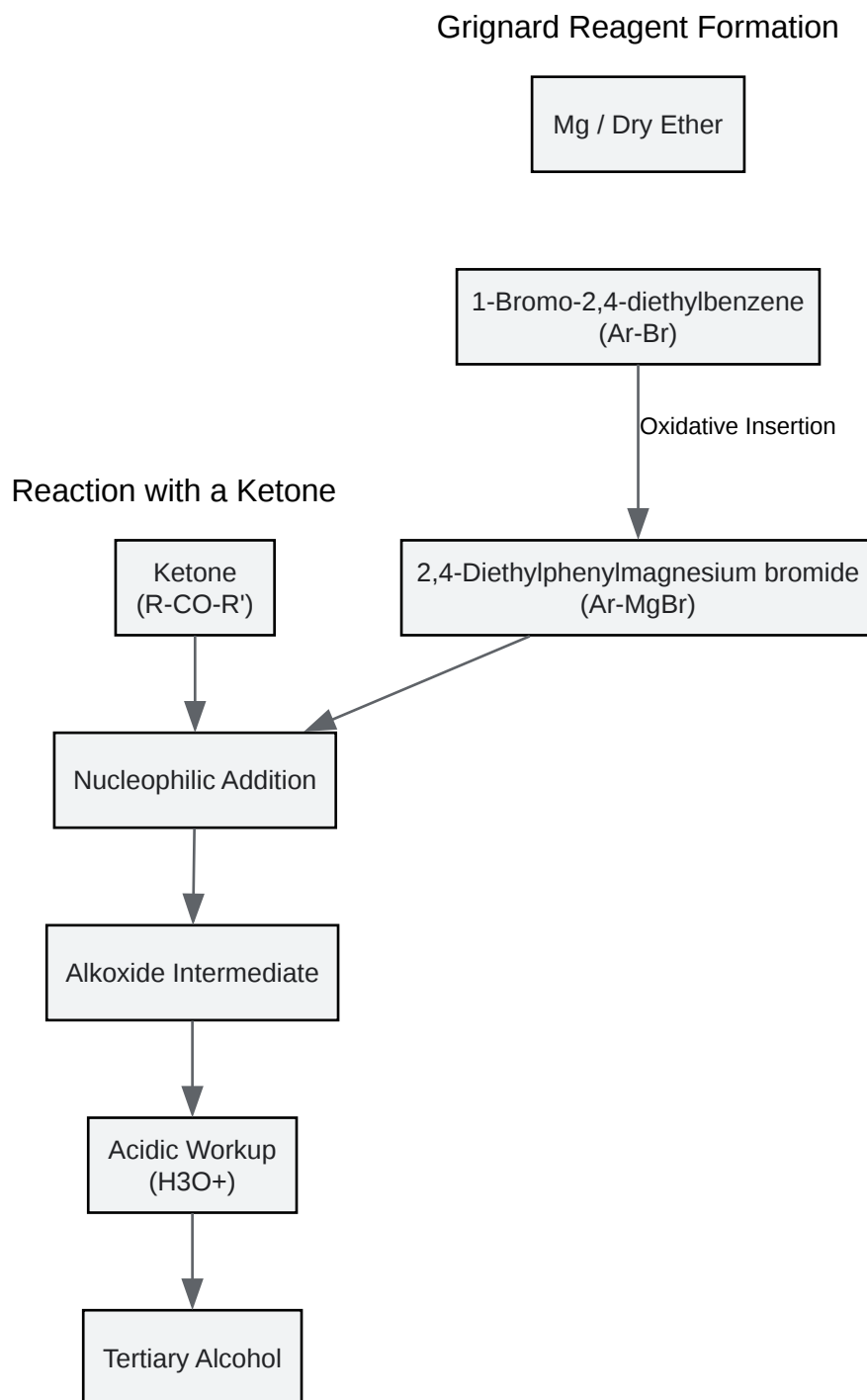
Procedure:

- Ensure all glassware is flame-dried and assembled under an inert atmosphere (e.g., nitrogen or argon).
- Place magnesium turnings in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- Add a small amount of anhydrous ether to cover the magnesium.
- Add a small crystal of iodine.
- A solution of **1-Bromo-2,4-diethylbenzene** in anhydrous ether is added dropwise from the dropping funnel. The initiation of the reaction is indicated by the disappearance of the iodine color and the spontaneous refluxing of the ether.

- Once the reaction has started, the remaining solution of **1-Bromo-2,4-diethylbenzene** is added at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture is stirred until most of the magnesium has been consumed. The resulting greyish solution is the Grignard reagent.

This Grignard reagent can then be used in a variety of reactions, such as nucleophilic addition to carbonyl compounds (aldehydes, ketones, esters) to form alcohols, and reactions with other electrophiles.^[8]

Diagram of Grignard Reagent Formation and Reaction with a Ketone:



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Caption: Formation of a Grignard reagent and its subsequent reaction.

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of chemical compounds. While a dedicated, experimentally verified full dataset for **1-Bromo-2,4-diethylbenzene** is not readily available in public repositories, the expected spectral features can be predicted based on its structure and data from similar compounds.

¹H NMR Spectroscopy: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons and the ethyl groups. The aromatic region will display a complex splitting pattern due to the three non-equivalent protons on the benzene ring. The ethyl groups will each exhibit a quartet for the methylene protons (CH₂) and a triplet for the methyl protons (CH₃).

¹³C NMR Spectroscopy: The carbon NMR spectrum will show distinct signals for each of the ten carbon atoms in the molecule, with the carbon attached to the bromine atom appearing at a characteristic downfield shift.

Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for C-H stretching of the aromatic ring and the alkyl groups, as well as C=C stretching vibrations of the benzene ring. A band corresponding to the C-Br stretching vibration will also be present in the fingerprint region.

Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M⁺) and an M+2 peak of nearly equal intensity, which is characteristic of the presence of a single bromine atom due to the natural isotopic abundance of ⁷⁹Br and ⁸¹Br. Fragmentation patterns will likely involve the loss of the ethyl groups and the bromine atom.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **1-Bromo-2,4-diethylbenzene**. While a specific safety data sheet (SDS) for this compound is not widely available, general guidelines for handling halogenated aromatic hydrocarbons should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.[\[9\]](#)[\[10\]](#)
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[11]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.

Suppliers

1-Bromo-2,4-diethylbenzene (CAS No. 90267-04-2) is available from various chemical suppliers that specialize in research chemicals and building blocks for organic synthesis. It is advisable to request a certificate of analysis (CoA) from the supplier to verify the purity and identity of the compound before use.

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